

Quantitative Efficacy and Sensitivity Comparison

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Compound Focus: Isopyrazam

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The table below summarizes key experimental data on the sensitivity of *S. sclerotiorum* to **isopyrazam** and boscalid.

| Parameter | Isopyrazam | Boscalid |
|--|---|---|
| Mean EC₅₀ (µg mL⁻¹) | 0.039 ± 0.002 [1] [2] 0.068 to 0.219 (NY isolates) [3] | >4.0 (German isolates, reduced sensitivity) [4] |
| Baseline Sensitivity (Status) | Established (2019); population is sensitive [1] [2] | Not explicitly defined in search results; reduced sensitivity reported in field populations [5] [4] |
| Reported Field Efficacy | Significant reduction in disease incidence at 200 g a.i. ha ⁻¹ [1] [2] | Efficacy diminished against resistant isolates [5] |
| Resistance Reports | No field resistance reported in the studies found [1] | Yes; field-resistant isolates with specific mutations identified [5] |
| Resistance Mutations | Not applicable (no resistance reported) | Documented in SdhB (A11V) and SdhC (Q38R) subunits [5] |

Detailed Experimental Protocols

Understanding the methodologies behind the data is crucial for interpretation. Here are the protocols from the key studies cited.

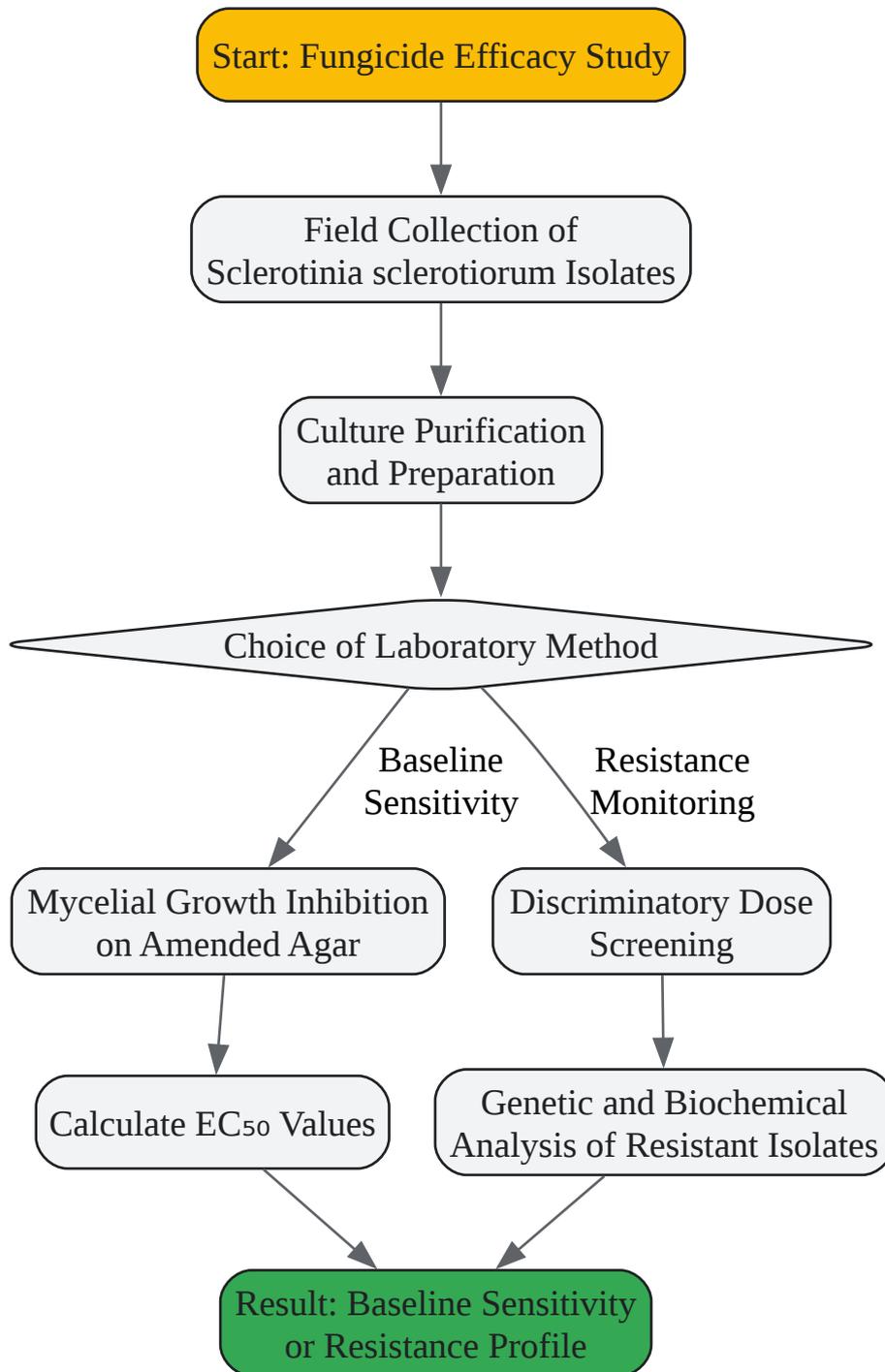
For Isopyrazam Sensitivity Baseline [1]

- **Pathogen Isolation:** 178 isolates of *S. sclerotiorum* were collected from six different vegetable crops in China from 2016 to 2017. None of the sampling fields had a history of SDHI fungicide application.
- **Sensitivity Assay:** The baseline sensitivity was established using the **mycelial growth inhibition method** on potato dextrose agar (PDA) plates amended with a series of concentrations of **isopyrazam** (technical grade).
- **EC₅₀ Calculation:** The effective concentration that inhibits mycelial growth by 50% (EC₅₀) for each isolate was calculated by analyzing the relative inhibition of mycelial growth against the log-transformed fungicide concentration.
- **Additional Assays:** The study also evaluated the effect of **isopyrazam** on sclerotial production and germination, and its preventative and curative efficacy on detached eggplant leaves and in polytunnel trials.

For Boscalid Resistance Characterization [5]

- **Sample Collection:** 172 *S. sclerotiorum* isolates were collected from an asparagus lettuce field in Jiangsu Province, China.
- **Resistance Identification:** A **discriminatory dose assay** (5 µg mL⁻¹ of boscalid) was used to screen and identify resistant isolates.
- **Genetic Analysis:** The succinate dehydrogenase genes (*SdhB*, *SdhC*, *SdhD*) of resistant isolates were amplified and sequenced to identify target-site mutations.
- **Molecular Docking:** The impact of identified mutations (e.g., A11V in *SdhB*) on the binding affinity of boscalid was analyzed and visualized using molecular docking software, showing a reduced docking total score for mutant proteins.

The experimental workflow for establishing fungicide sensitivity and resistance is generalized in the diagram below.



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Molecular Mechanisms and Resistance

Both **isopyrazam** and boscalid are **Succinate Dehydrogenase Inhibitors (SDHIs, FRAC Group 7)** [6]. They inhibit fungal respiration by binding to the ubiquinone-binding site of the succinate dehydrogenase enzyme (Complex II) in the mitochondrial electron transport chain, disrupting the tricarboxylic acid cycle and energy production [1] [7].

- **Resistance Mechanism:** The primary resistance mechanism for SDHIs involves **target-site mutations** in the genes encoding the SdhB, SdhC, and SdhD subunits [7] [6]. This is precisely what was documented for boscalid in *S. sclerotiorum*, with mutations like **SdhB-A11V** and **SdhC-Q38R** leading to reduced binding affinity and field resistance [5].
- **Cross-Resistance:** As per FRAC, **positive cross-resistance can occur between all SDHI fungicides** due to their common target site [8] [6]. However, the degree of resistance can vary for different SDHIs depending on the specific mutation and pathogen.

Conclusion and Research Implications

For your comparative guide, the key distinction lies in the current resistance status of each fungicide against *S. sclerotiorum*:

- **Isopyrazam** shows high intrinsic efficacy, and a recent baseline sensitivity has been established with no field resistance reported in the available studies, making it a promising alternative [1] [2].
- **Boscalid**, while highly effective, is facing challenges with **documented field resistance** in several regions, which can significantly compromise its control efficacy [5] [4].

This analysis is based on available research; continuous monitoring of local pathogen populations for sensitivity shifts remains critical for effective resistance management.

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